

comparing different statistical tests for BIO399 data

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A Researcher's Guide to Statistical Tests in Biology

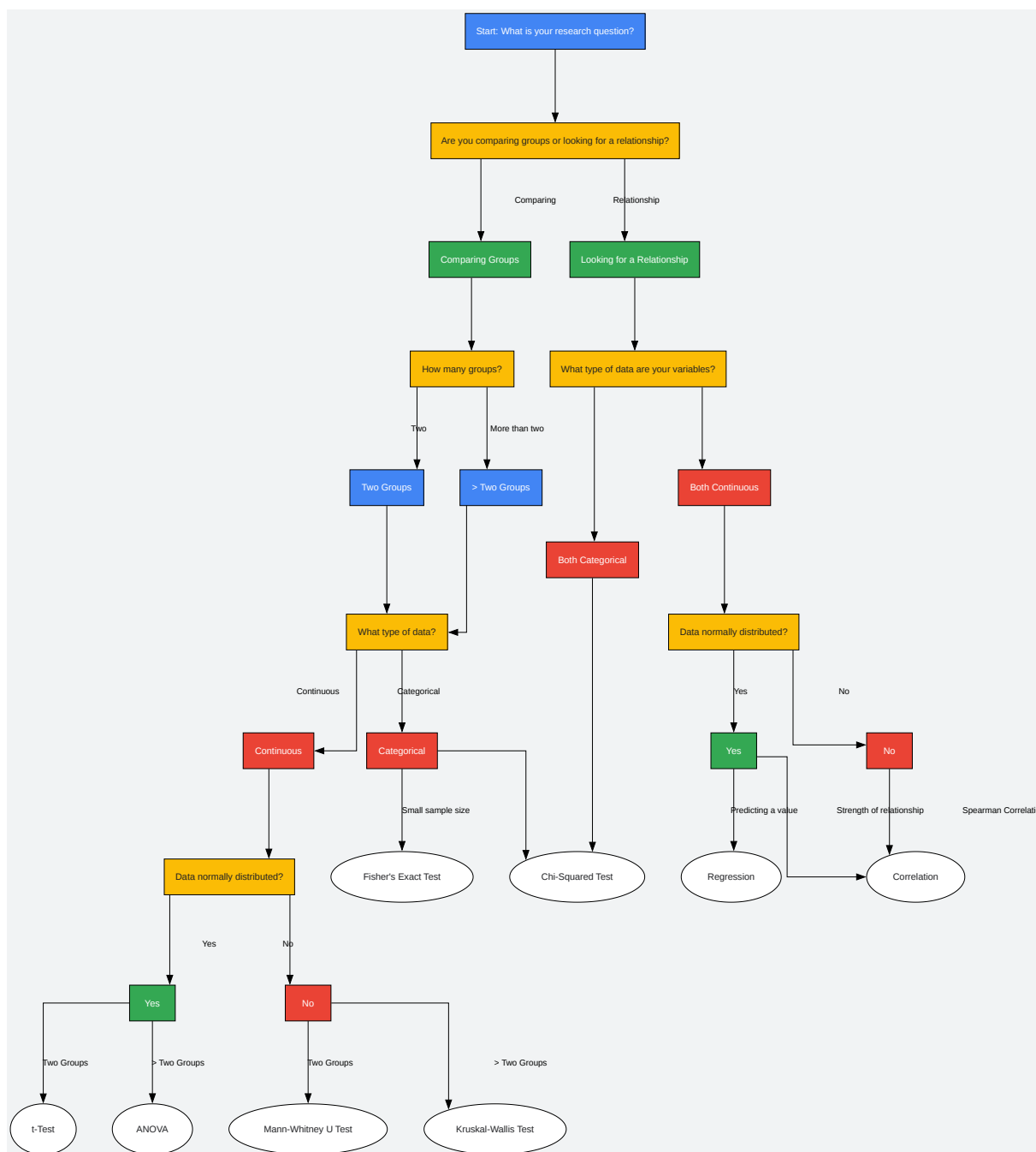
For researchers, scientists, and professionals in drug development, selecting the appropriate statistical test is a critical step in drawing meaningful conclusions from experimental data. This guide provides a comprehensive comparison of common statistical tests used in biological research, complete with data presentation tables, detailed experimental protocols, and visualizations to aid in decision-making.

Choosing the Right Statistical Tool

The selection of a statistical test hinges on the research question, the type of data collected, and the experimental design. Broadly, we can categorize biological questions into those that compare groups and those that explore relationships between variables.

The Decision-Making Process

To navigate the choice of statistical tests, the following decision tree can be a valuable tool. It outlines a logical flow based on the nature of your data and experimental setup.



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Caption: A decision tree to guide the selection of an appropriate statistical test.

Comparison of Statistical Tests

The following tables summarize the key characteristics and applications of common statistical tests in biological research.

Tests for Comparing Group Means

These tests are used when the independent variable is categorical (defining the groups) and the dependent variable is continuous.

Test	Number of Groups	Data Type	Key Assumptions	Common Biological Application
Student's t-test	2	Continuous	<ul style="list-style-type: none"> - Data are normally distributed within each group. - Homogeneity of variances. - Independence of observations. 	Comparing the mean gene expression of a target gene between a control and a treatment group.
ANOVA (Analysis of Variance)	3 or more	Continuous	<ul style="list-style-type: none"> - Data are normally distributed within each group. - Homogeneity of variances. - Independence of observations. 	Comparing the mean tumor volume in mice treated with a placebo and two different concentrations of a new drug. [1]
Mann-Whitney U Test (Wilcoxon Rank-Sum Test)	2	Ordinal or Continuous (non-normal)	<ul style="list-style-type: none"> - Independence of observations. - The distributions of the two groups have the same shape. 	Comparing the median viability of two cell lines treated with a cytotoxic agent when the data is not normally distributed.
Kruskal-Wallis Test	3 or more	Ordinal or Continuous (non-normal)	<ul style="list-style-type: none"> - Independence of observations. - The distributions of all groups have the same shape. 	Comparing the median enzyme activity across multiple pH levels when the data violates the assumptions of ANOVA.

Tests for Analyzing Frequencies and Proportions

These tests are used when dealing with categorical data.

Test	Number of Groups/Variables	Data Type	Key Assumptions	Common Biological Application
Chi-Squared (χ^2) Test	2 or more categories	Categorical	<ul style="list-style-type: none"> - Data are in the form of frequencies. - The expected frequency in each category is at least 5. 	Determining if the observed phenotypic ratio in a genetic cross significantly deviates from the expected Mendelian ratio. [2]
Fisher's Exact Test	2 categorical variables (2x2 table)	Categorical	<ul style="list-style-type: none"> - Used for small sample sizes where the expected frequency assumption of the chi-squared test is not met. 	Analyzing the association between a specific gene mutation and the presence or absence of a disease in a small patient cohort.

Tests for Exploring Relationships

These tests are used to examine the association between two or more variables.

Test	Variables	Data Type	Key Assumptions	Common Biological Application
Pearson Correlation	2	Both Continuous	- Both variables are normally distributed.- A linear relationship exists between the variables.	Assessing the strength and direction of the linear relationship between the expression levels of two genes across a set of samples.
Spearman Correlation	2	Ordinal or Continuous (non-normal)	- A monotonic relationship exists between the variables.	Examining the association between the concentration of a signaling molecule and the phosphorylation level of a target protein when the relationship is not linear.
Linear Regression	1 independent, 1 dependent	Both Continuous	- A linear relationship exists between the variables.- The residuals (errors) are normally distributed.	Predicting the binding affinity of a drug based on its molecular weight.

Experimental Protocols and Data Presentation

To illustrate the application of these tests, we provide detailed methodologies for common experimental scenarios.

Scenario 1: Comparing Two Treatment Groups (t-test)

Objective: To determine if a new drug (Drug X) has a significant effect on the proliferation of a cancer cell line (e.g., HeLa) compared to a vehicle control.

Experimental Protocol:

- Cell Culture: Culture HeLa cells in appropriate media and conditions.
- Seeding: Seed an equal number of cells into multiple wells of a 24-well plate.
- Treatment: After 24 hours, treat one group of wells with Drug X at a specific concentration and the other group with the vehicle control.
- Incubation: Incubate the cells for 48 hours.
- Proliferation Assay: Measure cell proliferation using a standard method such as an MTT assay, which quantifies viable cells.
- Data Collection: Record the absorbance values, which are proportional to the number of viable cells.

Data Presentation:

Treatment	Replicate 1 (Absorbance)	Replicate 2 (Absorbance)	Replicate 3 (Absorbance)	Mean	Standard Deviation
Vehicle Control	0.85	0.88	0.82	0.85	0.03
Drug X	0.62	0.59	0.65	0.62	0.03

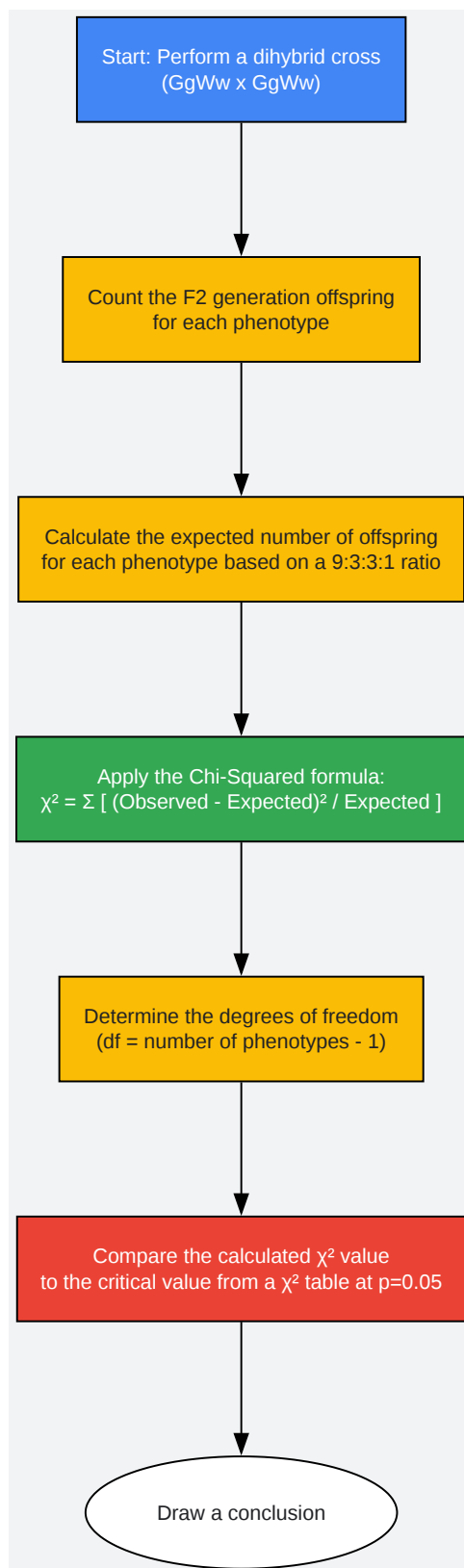
An independent two-sample t-test would be used to compare the mean absorbance values of the Vehicle Control and Drug X groups. A p-value less than 0.05 would indicate a statistically

significant difference in cell proliferation.[3][4]

Scenario 2: Analyzing a Genetic Cross (Chi-Squared Test)

Objective: To determine if the inheritance of two traits in fruit flies (*Drosophila melanogaster*), body color (gray vs. ebony) and wing shape (normal vs. vestigial), follows Mendelian independent assortment.

Experimental Workflow:



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Caption: A workflow for conducting a chi-squared test on genetic cross data.[5]

Data Presentation:

In a hypothetical cross resulting in 200 offspring:

Phenotype	Observed (O)	Expected (E) (9:3:3:1)	(O - E)	(O - E) ²	(O - E) ² / E
Gray Body, Normal Wings	115	112.5	2.5	6.25	0.056
Gray Body, Vestigial Wings	35	37.5	-2.5	6.25	0.167
Ebony Body, Normal Wings	38	37.5	0.5	0.25	0.007
Ebony Body, Vestigial Wings	12	12.5	-0.5	0.25	0.020
Total	200	200	$\chi^2 = 0.25$		

With 3 degrees of freedom (4 phenotypes - 1), the critical value at $p=0.05$ is 7.81. Since our calculated χ^2 value (0.25) is less than the critical value, we would fail to reject the null hypothesis and conclude that the observed results are consistent with independent assortment.

[2]

Signaling Pathway Analysis

Statistical tests are crucial for analyzing data from experiments that investigate signaling pathways. For example, consider the simplified Mitogen-Activated Protein Kinase (MAPK) pathway, which is involved in cell proliferation and differentiation.



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Caption: A simplified representation of the MAPK signaling pathway.

An experiment could investigate the effect of a novel drug that inhibits Raf. Researchers could treat cells with a growth factor to stimulate the pathway and then add either the drug or a control. The level of phosphorylated ERK (p-ERK) could be measured by Western blot or ELISA. A t-test would then be used to compare the mean p-ERK levels between the drug-treated and control groups to determine if the drug significantly inhibits the pathway. If multiple drug concentrations were tested, an ANOVA would be the appropriate test.[1]

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